

Introduction: Understanding the Compound and the Imperative for GHS Classification

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Compound of Interest

Compound Name: 4-(4-Methylpiperazin-1-ylmethyl)benzoyl chloride

CAS No.: 148077-69-4

Cat. No.: B132958

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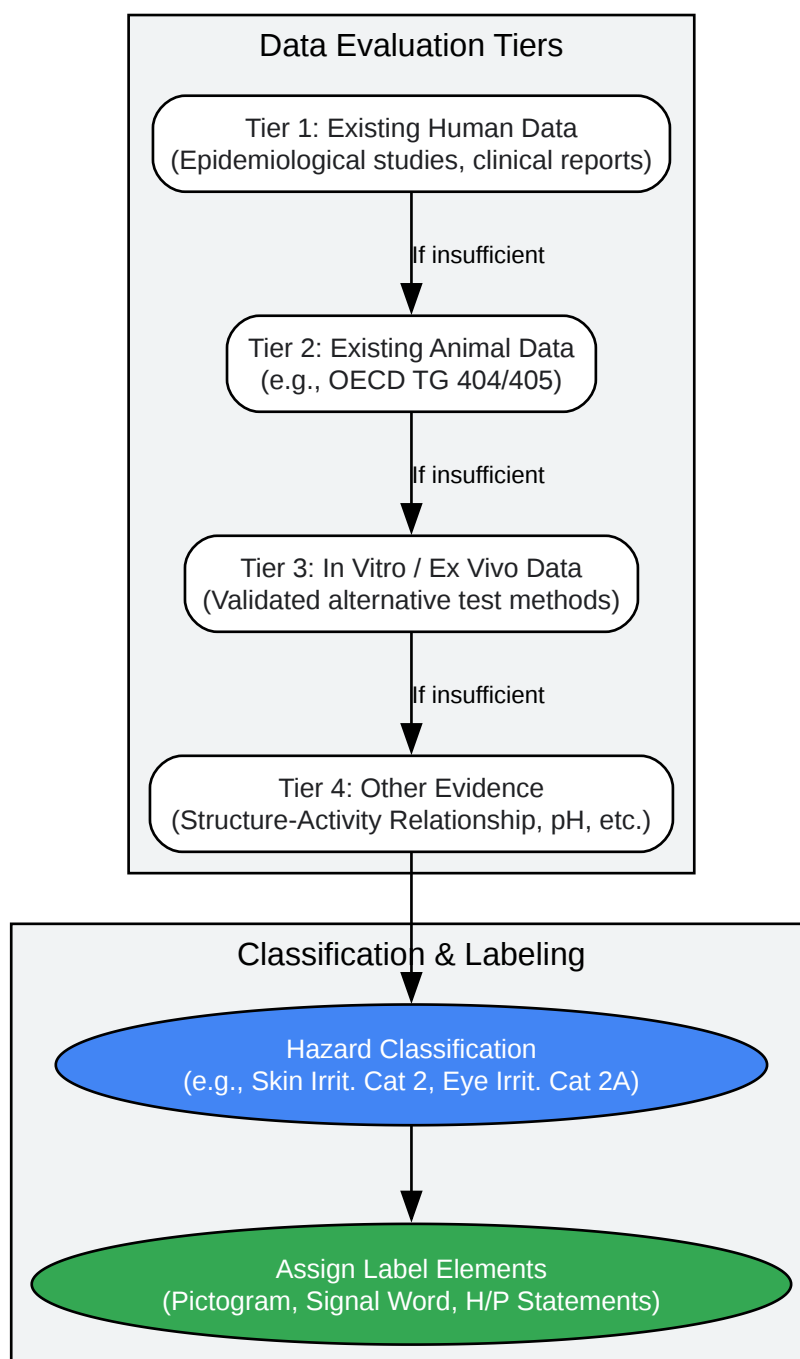
4-(4-Methylpiperazin-1-ylmethyl)benzoyl chloride is a complex bifunctional molecule, primarily utilized as a chemical intermediate in the synthesis of more complex pharmaceutical compounds, such as Imatinib.[1] Its structure incorporates a reactive benzoyl chloride moiety and a tertiary amine within a piperazine ring.[2] This structural combination, particularly the presence of the acid chloride functional group, foreshadows its hazardous properties. Acid chlorides are notoriously reactive, especially towards nucleophiles like water, which are abundant in biological tissues. This inherent reactivity makes a thorough understanding of its hazard profile not just a regulatory formality, but a critical prerequisite for safe handling in any research or development setting.

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the standardized framework for this understanding. It translates the intrinsic hazardous properties of a chemical into a universally comprehensible system of pictograms, statements, and handling precautions. This guide offers a detailed examination of the GHS classification for **4-(4-Methylpiperazin-1-ylmethyl)benzoyl chloride**, grounded in authoritative data and the underlying chemical principles that dictate its hazardous nature.

The GHS Classification Workflow: A Tiered, Evidence-Based Approach

The GHS classification is not an arbitrary assignment but the result of a rigorous, tiered evaluation of all available data. The process prioritizes existing human data, followed by animal testing data, and then in vitro or other sources of information.^{[3][4]} This "weight of evidence" approach ensures the most accurate and relevant classification possible. For a substance like **4-(4-Methylpiperazin-1-ylmethyl)benzoyl chloride**, where human data is scarce, classification relies heavily on animal studies, in vitro results, and structure-activity relationships with similar compounds (e.g., other benzoyl chlorides).

The logical flow for determining health hazards such as skin and eye effects under GHS is illustrated below.



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Caption: Tiered workflow for GHS health hazard classification.

Detailed GHS Hazard Profile

Based on available Safety Data Sheets (SDS), **4-(4-Methylpiperazin-1-ylmethyl)benzoyl chloride** is classified with multiple health hazards.^[5]

Skin Corrosion / Irritation: Category 2

- Hazard Statement H315: Causes skin irritation.^[5]

Expert Analysis: This classification places the compound as a skin irritant, not corrosive.^[6] Under GHS, "irritation" signifies reversible skin damage, such as inflammation or erythema, following exposure.^{[6][7]} In contrast, "corrosion" (Category 1) implies irreversible damage, like visible necrosis through the epidermis into the dermis.^{[3][6]}

The causality for this hazard lies in the benzoyl chloride group. Upon contact with moisture on the skin, it can hydrolyze to form hydrochloric acid (HCl) and the corresponding carboxylic acid. The generated HCl is the primary irritating agent. The classification as Category 2 rather than Category 1 suggests that in standard animal tests (e.g., OECD Test Guideline 404), the observed damage was fully reversible within the observation period.^[8]

Self-Validating Protocol (Basis for Classification): OECD Test Guideline 404 - Acute Dermal Irritation/Corrosion

- Objective: To determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.
- Methodology: A small amount (e.g., 0.5 g) of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit).
- Exposure: The patch is covered with a gauze dressing for a set period, usually up to 4 hours.^[8]
- Observation: After the patch is removed, the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and graded on a numerical scale.
- Classification: A mean score of ≥ 2.3 and < 4.0 for erythema or edema across the test animals typically results in a "Category 2" classification.^{[6][8]} A finding of irreversible tissue destruction would lead to a "Category 1" (Corrosive) classification.^[6]

Serious Eye Damage / Eye Irritation: Category 2A

- Hazard Statement H319: Causes serious eye irritation.[5]

Expert Analysis: Similar to skin irritation, Category 2A for eye hazards denotes that the substance causes changes in the eye that are fully reversible within a 21-day observation period.[4][9][10] The mechanism is identical to that of skin irritation—hydrolysis of the benzoyl chloride moiety by moisture in the eye, leading to the formation of irritating hydrochloric acid. This can cause significant pain, redness, and inflammation of the cornea, iris, or conjunctiva.[9] The "2A" sub-categorization is used to distinguish it from "2B," which is for substances with milder effects that reverse within 7 days.[9][10]

Self-Validating Protocol (Basis for Classification): OECD Test Guideline 405 - Acute Eye Irritation/Corrosion

- Objective: To assess the potential of a substance to produce serious damage or irritation when applied to the eye.
- Methodology: A small, measured amount of the substance is instilled into the conjunctival sac of one eye of a test animal (e.g., rabbit). The other eye remains untreated as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation.[4] The degree of corneal opacity, iritis, and conjunctival redness/edema are scored.
- Classification: A substance is classified as "Category 2A" if it produces, in at least 2 of 3 tested animals, a positive response in any of the scored categories (e.g., corneal opacity ≥ 1 , iritis ≥ 1) and the effects are fully reversible within 21 days.[4] Irreversible damage would warrant a "Category 1" (Serious Eye Damage) classification.[4]

Specific Target Organ Toxicity – Single Exposure (STOT-SE): Category 3

- Hazard Statement H335: May cause respiratory irritation.[5]

Expert Analysis: This classification is applied to substances that cause transient respiratory tract irritation following a single exposure.[11][12] For a solid or powder, this hazard is most relevant when dust can be generated and inhaled. The fine particles can come into contact with

the moist mucous membranes of the respiratory tract. The subsequent hydrolysis reaction, producing HCl, directly irritates the tissues, leading to symptoms like coughing, shortness of breath, and inflammation.

Summary of GHS Labeling Elements

The complete GHS classification dictates the following mandatory labeling elements for safe communication of the hazards.

Element	Description
Pictogram(s)	
Signal Word	Warning[5]
Hazard (H) Statements	H315: Causes skin irritation.[5]H319: Causes serious eye irritation.[5]H335: May cause respiratory irritation.[5]
Precautionary (P) Statements	Prevention:P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]P264: Wash skin thoroughly after handling.[5]P271: Use only outdoors or in a well-ventilated area.[5]P280: Wear protective gloves/protective clothing/eye protection/face protection. [5]Response:P302+P352: IF ON SKIN: Wash with plenty of soap and water.[5]P304+P340: IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing. [5]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]P312: Call a POISON CENTER or doctor if you feel unwell. [5]P332+P313: If skin irritation occurs: Get medical advice/attention.[5]P337+P313: If eye irritation persists: Get medical advice/attention. [5]P362: Take off contaminated clothing and wash before reuse.[5]Storage:P403+P233: Store in a well-ventilated place. Keep container tightly closed.[5]P405: Store locked up. [5]Disposal:P501: Dispose of contents/container to an approved waste disposal plant.[5]

Practical Application: Risk Mitigation in a Laboratory Setting

The GHS classification provides direct, actionable guidance for researchers. The following protocols are derived directly from the precautionary statements and the chemical's known reactivity:

- Engineering Controls: Always handle **4-(4-Methylpiperazin-1-ylmethyl)benzoyl chloride** inside a certified chemical fume hood to prevent inhalation of dust and to contain any potential vapors.[5] Facilities must be equipped with an eyewash station and a safety shower in immediate proximity to the handling area.[5]
- Personal Protective Equipment (PPE): The P280 statement is a mandate for comprehensive PPE.[5]
 - Eye Protection: Chemical safety goggles are mandatory. A face shield should also be worn if there is a risk of splashing.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Always check the glove manufacturer's breakthrough time for acyl chlorides.
 - Body Protection: A lab coat is required. Ensure clothing is not left with exposed skin areas.
- Handling and Storage: The compound is moisture-sensitive. Store in a tightly-sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen), in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.[5]
- First Aid:
 - Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[5]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention.[5]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[5]

Conclusion

The GHS classification of **4-(4-Methylpiperazin-1-ylmethyl)benzoyl chloride** as a skin irritant (Category 2), serious eye irritant (Category 2A), and respiratory irritant (STOT-SE Category 3) provides a clear and scientifically-grounded framework for its safe use. The hazards stem directly from its reactive benzoyl chloride functional group. For the intended audience of researchers and scientists, this classification is not merely a label but the foundation of a robust safety protocol. Adherence to the prescribed engineering controls, personal protective equipment, and handling procedures is essential to mitigate the risks associated with this valuable but hazardous chemical intermediate.

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